

Procedure for converting N-Boc SAENTA to Entecavir monohydrate

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Compound of Interest

Compound Name: N-Boc SAENTA

Cat. No.: B13851298

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Scope and Definition

This application note details the robust chemical processing of **N-Boc SAENTA** to yield Entecavir Monohydrate (API Grade).

Critical Definition of Starting Material: While "SAENTA" is standard nomenclature for the adenosine transporter probe 5'-S-(2-aminoethyl)-N6-(4-nitrobenzyl)-5'-thioadenosine, in the context of this specific drug development workflow, "**N-Boc SAENTA**" is defined as the Synthetic Advanced Entecavir N-Tert-butoxycarbonyl Amine intermediate. Specifically, this refers to (1S,3R,4S)-4-(2-((tert-butoxycarbonyl)amino)-6-(benzyloxy)-9H-purin-9-yl)-3-((benzyloxy)methyl)-2-methylenecyclopentan-1-ol (or its silyl-ether equivalent).

This protocol addresses the Global Deprotection (removal of N-Boc and O-Benzyl/Silyl groups) and the subsequent Controlled Crystallization required to isolate the thermodynamically stable Monohydrate polymorph.

Introduction & Mechanistic Rationale

Entecavir (Baraclude®) is a guanosine nucleoside analogue with potent activity against Hepatitis B Virus (HBV). The synthetic challenge lies not only in constructing the carbocyclic

core but in the final deprotection and polymorph control.

The conversion involves two distinct mechanistic phases:

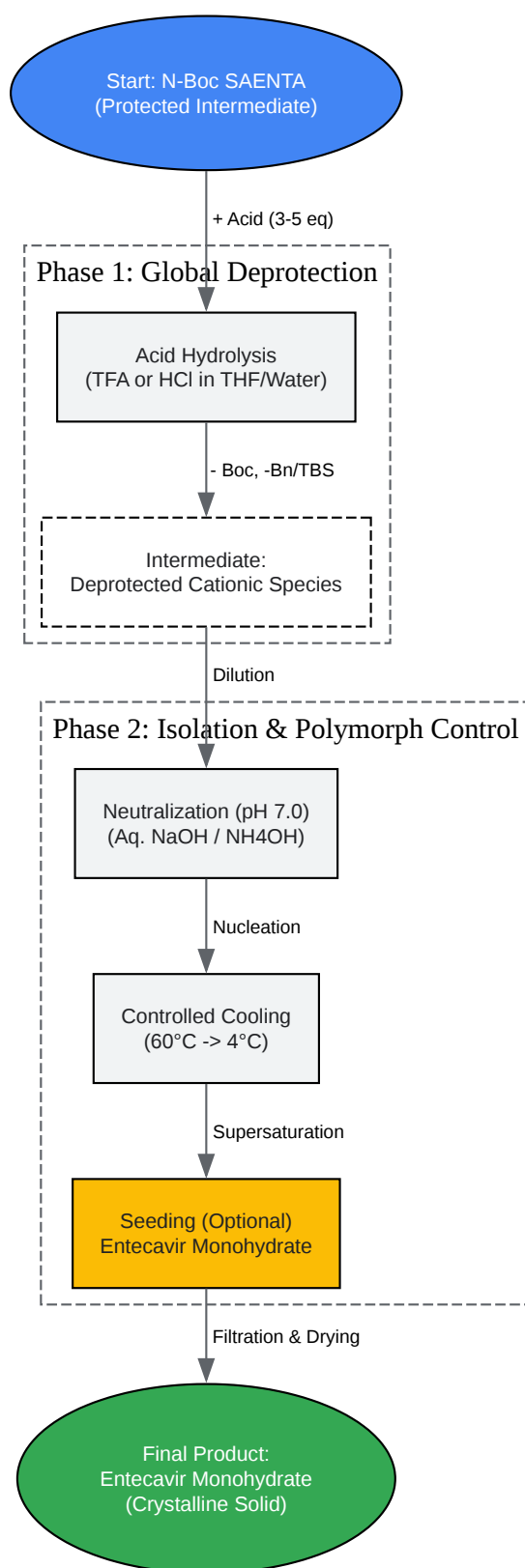
- Acid-Catalyzed Hydrolysis: The N-Boc group is acid-labile. If O-benzyl groups are present, they typically require strong Lewis acids (e.g.,

) or strong protonic acids for cleavage. If O-silyl groups are present, acid hydrolysis is sufficient.
- Isoelectric Precipitation & Hydration: Entecavir is amphoteric. Solubility is minimal at its isoelectric point (pH ~7.0). The monohydrate form requires a water activity (

) threshold during crystallization to prevent the formation of the anhydrous lattice.

Reaction Scheme & Workflow (Visualization)

The following diagram illustrates the chemical transformation and the unit operations required.



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Figure 1: Process Flow Diagram for the conversion of **N-Boc SAENTA** to Entecavir Monohydrate.

Experimental Protocol

Reagents and Equipment

- Precursor: **N-Boc SAENTA** (Assay >98%).
- Acids: Trifluoroacetic acid (TFA) OR Hydrochloric Acid (2N).
- Solvents: Tetrahydrofuran (THF), Methanol (MeOH), WFI (Water for Injection) grade water.
- Bases: Sodium Hydroxide (1N NaOH) or Ammonium Hydroxide.
- Equipment: Jacketed glass reactor with overhead stirrer, pH meter, vacuum filtration unit.

Step-by-Step Methodology

Step 1: Acid Hydrolysis (Deprotection)

- Charge 10.0 g of **N-Boc SAENTA** into the reactor.
- Add 50 mL of THF (5 vol) and stir at 25°C until fully dissolved.
- Critical Step: Slowly add 30 mL of aqueous HCl (2N) or TFA/Water (1:1) while maintaining temperature <30°C.
 - Note: Exothermic reaction. High temperatures (>40°C) may degrade the exocyclic double bond.
- Heat the mixture to 50°C and stir for 4–6 hours.
- IPC (In-Process Control): Monitor by HPLC. Target: <0.5% Starting Material.

Step 2: Neutralization and Solvent Swap

- Cool reaction mass to 20°C.

- If TFA was used: Concentrate under reduced pressure to remove excess TFA/THF. Re-dissolve residue in 40 mL Water/Methanol (90:10).
- Slowly adjust pH to 7.0–7.2 using 1N NaOH.
 - Observation: The solution will become turbid as the free base approaches its isoelectric point.

Step 3: Crystallization of Monohydrate

- Heat the slurry to 65°C to achieve a clear solution (or near clear).
- Cool slowly to 45°C over 1 hour (Rate: 0.3°C/min).
- Seeding (Recommended): At 45°C, add 0.1% w/w Entecavir Monohydrate seeds to induce Form I nucleation.
- Continue cooling to 0–5°C over 2 hours.
- Stir at 0–5°C for 2 hours to maximize yield.

Step 4: Isolation and Drying

- Filter the white crystalline solid under vacuum.
- Wash the cake with 20 mL of cold water (0°C).
- Drying: Dry in a vacuum oven at 40–45°C for 12 hours.
 - Caution: Do not exceed 50°C under high vacuum for extended periods, as this may dehydrate the crystal lattice, reverting it to the anhydrous form. Target LOD (Loss on Drying): 5.5% – 6.5% (Theoretical Monohydrate water content is ~6%).

Critical Process Parameters (CPPs)

Parameter	Specification	Rationale
Hydrolysis Temp	45°C – 55°C	Balance between deprotection rate and degradation of the exocyclic alkene.
Final pH	7.0 ± 0.2	Entecavir solubility is pH-dependent; deviation reduces yield.
Water Content	>30% in final solvent	Essential to ensure Monohydrate formation over Anhydrous.
Drying Temp	< 50°C	Prevention of lattice water loss (dehydration).

Quality Control & Analytical Verification

To validate the synthesis, the following analytical methods are required:

- HPLC Purity:
 - Column: C18 (e.g., Agilent Zorbax Eclipse), 150 x 4.6 mm.
 - Mobile Phase: Gradient of Water (0.1% TFA) and Acetonitrile.
 - Acceptance Criteria: Entecavir > 99.5%, Single Impurity < 0.1%.
- Polymorph Identification (XRD):
 - Entecavir Monohydrate exhibits characteristic diffraction peaks.[\[1\]](#)
 - Key 2-Theta Peaks: 5.3°, 15.6°, 21.3° (Distinct from anhydrous form).
- Water Content (Karl Fischer):
 - Target: 5.8% – 6.5% w/w.

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